Core Structural Distinction: The Glycosidic Bond

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Compound of Interest

Compound Name:	*Betanine*
CAS No.:	*78693-88-6*
Cat. No.:	*B8075291*

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Betanin and betanidin are nitrogen-containing pigments known as betalains, responsible for the deep red-violet coloration in plants of the order Caryophyllales, such as beetroot (Beta vulgaris)[1][2][3][4]. The fundamental structural difference between them lies in the presence of a glucose molecule. Betanin is a glycoside, specifically betanidin 5-O-β-glucoside[1][2][3]. This means betanin's structure consists of the aglycone chromophore, betanidin, attached to a glucose moiety via a glycosidic bond at the C5 position of the cyclo-DOPA ring[5][6].

The hydrolysis of betanin, a reaction catalyzed by acid, base, or enzymes, cleaves this glycosidic bond to yield two separate molecules: betanidin and glucose[6][7][8]. This structural relationship is the primary determinant of their differing physicochemical properties, including molecular weight and polarity.

Comparative Physicochemical Data

The structural variance between betanin and betanidin directly influences their quantitative properties. The addition of a glucose unit significantly increases the molecular weight of betanin compared to its aglycone form, betanidin. This is summarized in the table below.

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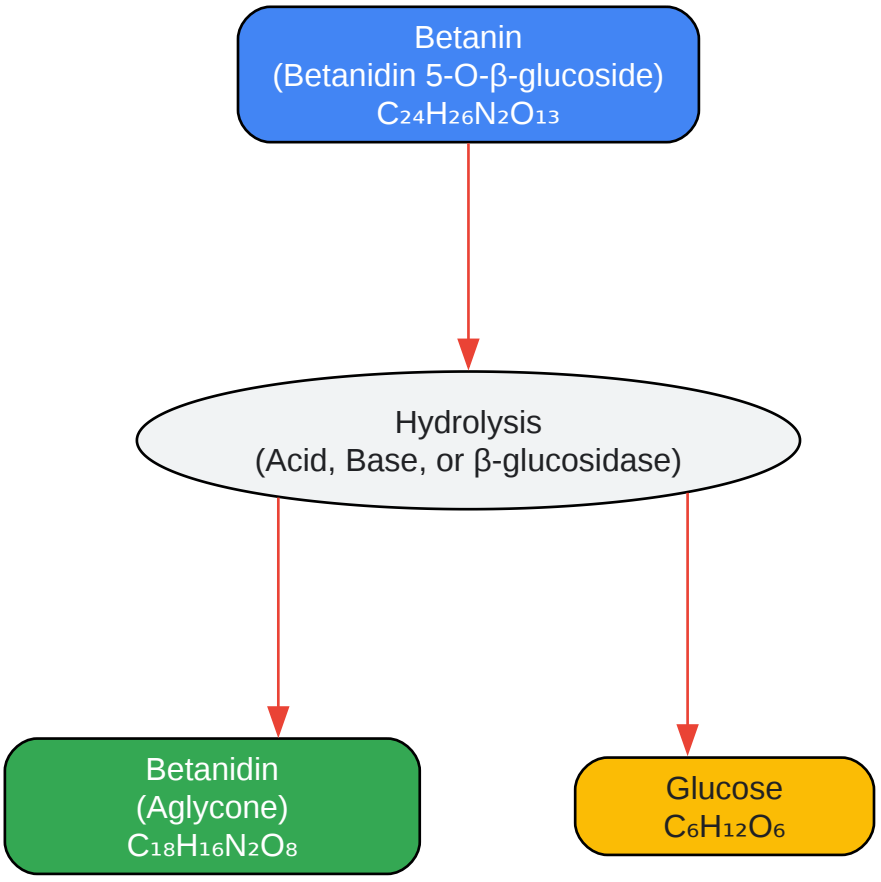
Property	Betanin	Betanidin
Molecular Formula	$C_{24}H_{26}N_2O_{13}$[9]	$C_{18}H_{16}N_2O_8$
Molecular Weight	550.47 g/mol [5][10]	388.33 g/mol
CAS Number	7659-95-2[5][9]	17385-93-4
λmax (Visible)	535-538 nm[2][11]	~540 nm[6][11][12]

Structural Relationship and Transformation

The conversion of betanin to betanidin is a fundamental hydrolytic process. This relationship can be visualized as a logical workflow where the glycosidic bond in betanin is cleaved, resulting in the formation of betanidin and glucose.



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Caption: Hydrolytic conversion of betanin to its aglycone, betanidin, and glucose.

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Key Experimental Protocols

The isolation, purification, and structural characterization of betanin and betanidin involve a series of established laboratory techniques.

Protocol for Extraction of Betalains from Beetroot

This protocol outlines a general procedure for extracting a betalain-rich mixture containing betanin from its most common natural source, red beetroot.

- Sample Preparation: Fresh beetroots are thoroughly washed, peeled, and finely grated or homogenized to maximize the surface area for extraction.
- Solvent Extraction: The processed beetroot tissue is macerated in an aqueous solvent. Typically, water or a slightly acidified aqueous ethanol solution is used[5]. The mixture is agitated or sonicated at a controlled, low temperature (e.g., 4°C) to minimize thermal degradation[4].
- Solid-Liquid Separation: The resulting slurry is centrifuged at high speed (e.g., 10,000 x g for 15 minutes) to pellet solid plant material. The supernatant, which contains the water-soluble betalains, is carefully decanted.
- Filtration: The crude extract is filtered, often through a series of filters with decreasing pore size (e.g., cheesecloth followed by 0.45 µm membrane filtration), to remove any remaining particulate matter.
- Concentration: The clarified extract can be concentrated under reduced pressure using a rotary evaporator at a temperature below 40°C to prevent pigment degradation. The resulting concentrate is a betalain-rich extract ready for purification.

Protocol for HPLC-Based Purification of Betanin

High-Performance Liquid Chromatography (HPLC) is the standard method for separating and purifying individual betalains like betanin from a crude extract[13][14].

- System: A semi-preparative HPLC system equipped with a photodiode array (PDA) or UV-Vis detector is used.

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- Column: A reverse-phase C18 column (e.g., 250 x 4.6 mm, 5 µm particle size) is typically employed[13].
- Mobile Phase: A gradient elution is commonly used.
  - Solvent A: Water with an acidic modifier (e.g., 0.1% formic acid or trifluoroacetic acid) to ensure sharp peaks.
  - Solvent B: Acetonitrile or methanol with the same acidic modifier.
- Gradient Program: A typical gradient might start with a high concentration of Solvent A, gradually increasing the proportion of Solvent B over 30-40 minutes to elute compounds of increasing hydrophobicity.
- Detection: The eluent is monitored at the maximum absorbance wavelength for betacyanins, approximately 536 nm[13].
- Fraction Collection: The peak corresponding to betanin is collected using an automated fraction collector. The collected fractions are then pooled and the solvent is removed (e.g., by lyophilization) to yield purified betanin.

Protocol for Structural Identification and Confirmation

A combination of spectroscopic techniques is used to confirm the identity and structure of the purified compounds[7][15][16].

- UV-Visible Spectroscopy:
  - The purified sample is dissolved in a suitable buffer (pH 4-5).
  - The absorbance spectrum is recorded from 300 to 800 nm using a spectrophotometer[13].
  - The characteristic absorbance maximum (λmax) for betanin (~536 nm) is confirmed[13].
- Liquid Chromatography-Mass Spectrometry (LC-MS):
  - The purified compound is analyzed using an LC-MS system, often with an electrospray ionization (ESI) source in positive ion mode[13][16].

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- The mass spectrometer provides the mass-to-charge ratio (m/z) of the parent ion. For betanin, this corresponds to its molecular weight ($[M+H]^+$ at m/z 551.1)[13].
- Tandem MS (MS/MS) can be performed to fragment the parent ion, which for betanin would show a characteristic loss of the glucose moiety (162 Da), resulting in a fragment ion corresponding to the mass of betanidin ($[M+H]^+$ at m/z 389.1).

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References

- 1. researchgate.net [researchgate.net]
- 2. Biological Properties and Applications of Betalains - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Betanin--a food colorant with biological activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. benchchem.com [benchchem.com]
- 5. nbinno.com [nbinno.com]
- 6. Mechanism of Antioxidant Activity of Betanin, Betanidin and Respective C15-Epimers via Shape Theory, Molecular Dynamics, Density Functional Theory and Infrared Spectroscopy - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Revisiting the Mechanism of Hydrolysis of Betanin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. Betanin | C24H26N2O13 | CID 6540685 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. researchgate.net [researchgate.net]
- 13. Combining Conventional Organic Solvent Extraction, Ultrasound-Assisted Extraction, and Chromatographic Techniques to Obtain Pure Betanin from Beetroot for Clinical Purposes - PMC [pmc.ncbi.nlm.nih.gov]
- 14. researchgate.net [researchgate.net]

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- 15. Revisiting the Mechanism of Hydrolysis of Betanin | Semantic Scholar [semanticscholar.org]
- 16. New pathways of betanidin and betanin enzymatic oxidation - PubMed [pubmed.ncbi.nlm.nih.gov]
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